

Personal protective equipment for handling Diethyl (4-Fluorobenzyl)phosphonate

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Compound of Interest

Compound Name: Diethyl (4-Fluorobenzyl)phosphonate

Cat. No.: B1310568

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Essential Safety and Handling Guide for Diethyl (4-Fluorobenzyl)phosphonate

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **Diethyl (4-Fluorobenzyl)phosphonate** in a laboratory setting. While the Safety Data Sheet (SDS) from TCI Chemicals classifies this compound as not a hazardous substance or mixture under REGULATION (EC) No 1272/2008, adherence to prudent laboratory safety practices is crucial for minimizing exposure and ensuring a safe research environment^[1].

Physical and Chemical Properties

A summary of the key physical and chemical properties of **Diethyl (4-Fluorobenzyl)phosphonate** is provided in the table below.

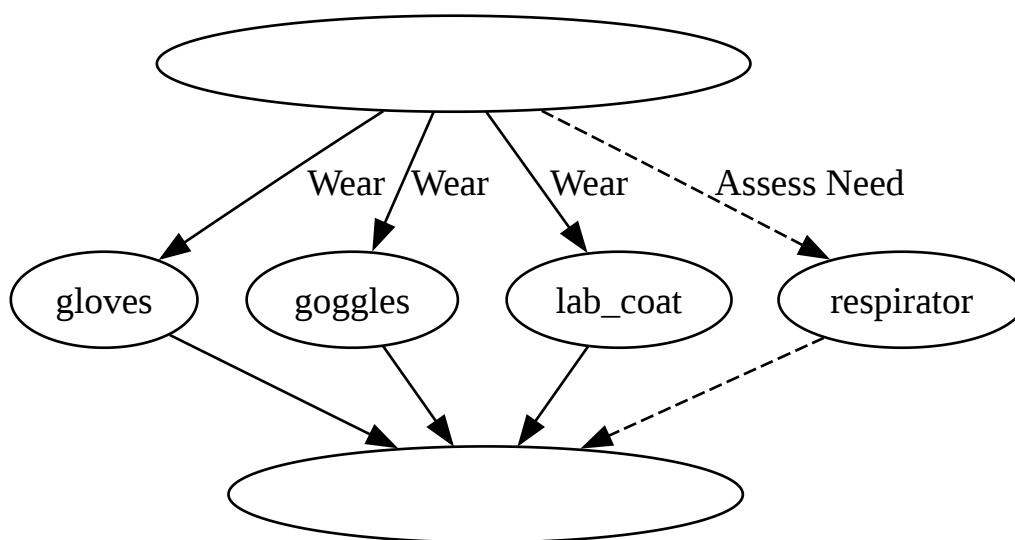
Property	Value
CAS Number	63909-58-0[1][2]
Molecular Formula	C11H16FO3P[2]
Molecular Weight	246.22 g/mol [2]
Appearance	Colorless to Almost colorless clear liquid[3]
Density	1.143 g/mL at 25 °C[2]
Refractive Index	n20/D 1.483[2]
Purity	>98.0% (GC)[3]

Personal Protective Equipment (PPE)

Even with a non-hazardous classification, the use of appropriate personal protective equipment is a fundamental safety measure to prevent direct contact.

Recommended PPE

- **Hand Protection:** Wear chemical-resistant gloves. Nitrile or neoprene gloves are generally suitable for handling organophosphorus compounds[4]. Always inspect gloves for tears or punctures before use.
- **Eye Protection:** Use safety glasses with side shields or chemical safety goggles to protect against splashes.
- **Skin and Body Protection:** A standard laboratory coat should be worn to protect street clothing. Ensure the lab coat is buttoned and the sleeves are rolled down.
- **Respiratory Protection:** While the risk is low, if there is a potential for generating aerosols or mists, or if working in a poorly ventilated area, a NIOSH-approved respirator may be necessary. Ensure adequate ventilation, such as working in a fume hood[1].



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Caption: Recommended Personal Protective Equipment for handling **Diethyl (4-Fluorobenzyl)phosphonate**.

Operational Plan: Step-by-Step Handling Procedure

Follow these steps to ensure the safe handling of **Diethyl (4-Fluorobenzyl)phosphonate**.

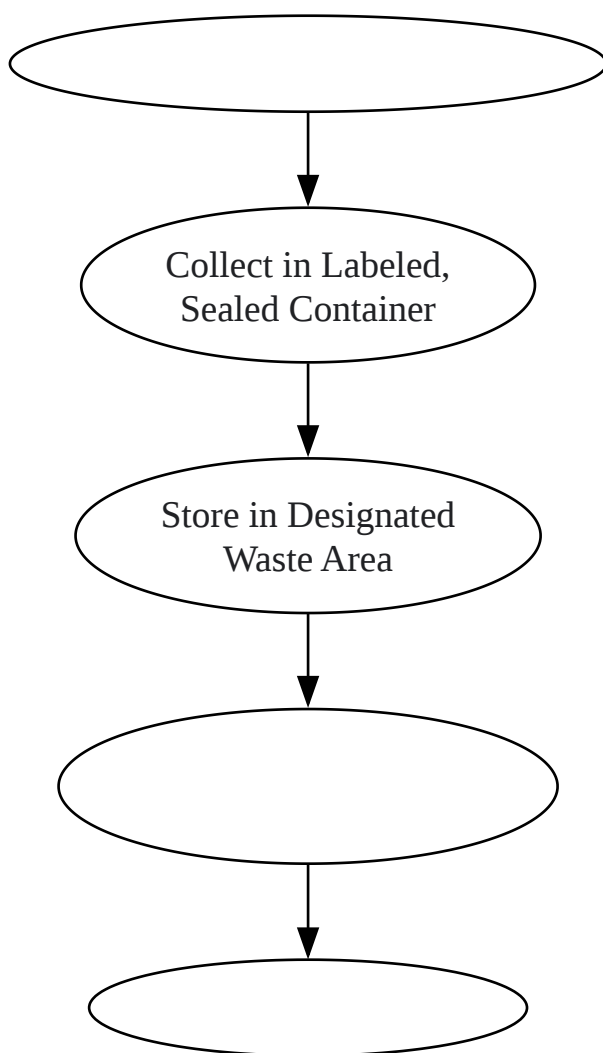
- Preparation:
 - Ensure that a safety shower and eyewash station are readily accessible[1].
 - Work in a well-ventilated area, preferably within a chemical fume hood[1].
 - Assemble all necessary equipment and reagents before starting the experiment.
 - Have appropriate spill cleanup materials readily available.
- Handling:
 - Avoid contact with skin, eyes, and clothing[1].
 - Do not breathe vapors or mists[5].
 - Use the smallest quantity of the chemical necessary for the experiment.

- Keep the container tightly closed when not in use.
- Post-Handling:
 - Wash hands and face thoroughly after handling the substance[1].
 - Decontaminate all work surfaces and equipment after use.
 - Remove and properly store or dispose of PPE.

Disposal Plan

Proper disposal of **Diethyl (4-Fluorobenzyl)phosphonate** and its containers is essential to prevent environmental contamination.

- Waste Collection:
 - Collect all waste containing **Diethyl (4-Fluorobenzyl)phosphonate** in a designated, properly labeled, and sealed container.
 - Do not mix with incompatible waste streams.
- Disposal Method:
 - Dispose of the chemical waste in accordance with local, state, and federal regulations[1].
 - Entrust the disposal to a licensed waste disposal company[1].
 - Do not pour down the drain[5].
- Container Disposal:
 - Before disposing of the original container, ensure it is completely empty[1].
 - Rinse the empty container with a suitable solvent, and collect the rinsate as hazardous waste.
 - Dispose of the rinsed container in accordance with institutional guidelines.



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Caption: Step-by-step workflow for the proper disposal of **Diethyl (4-Fluorobenzyl)phosphonate**.

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